

# Benzyl 4-(bromomethyl)piperidine-1-carboxylate: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: *Benzyl 4-(bromomethyl)piperidine-1-carboxylate*

Cat. No.: *B112004*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of safety and handling information for **Benzyl 4-(bromomethyl)piperidine-1-carboxylate** based on available data for structurally similar compounds. A specific Safety Data Sheet (SDS) for this compound (CAS Number: 159275-17-9) was not publicly available at the time of this writing. Therefore, all recommendations should be considered as guidance, and a comprehensive risk assessment should be conducted by qualified personnel before handling this chemical.

## Introduction

**Benzyl 4-(bromomethyl)piperidine-1-carboxylate** is a heterocyclic organic compound that serves as a versatile intermediate in the synthesis of various pharmaceutical and chemical entities. Its structure, incorporating a bromomethyl group and a piperidine ring protected with a carboxybenzyl (Cbz or Z) group, makes it a valuable building block in drug discovery and development. The presence of the reactive bromomethyl group necessitates careful handling to ensure the safety of laboratory personnel. This guide provides an in-depth overview of the known and anticipated safety considerations, handling protocols, and emergency procedures for **Benzyl 4-(bromomethyl)piperidine-1-carboxylate**.

## Hazard Identification and Classification

Based on the analysis of safety data for analogous compounds, **Benzyl 4-(bromomethyl)piperidine-1-carboxylate** is anticipated to be a hazardous substance. The primary hazards are associated with its reactivity as an alkylating agent and the general toxicity profile of similar brominated organic molecules and piperidine derivatives.

Anticipated GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation

Note: This classification is inferred from structurally related compounds and should be confirmed with a substance-specific SDS.

## Physical and Chemical Properties

While specific data for **Benzyl 4-(bromomethyl)piperidine-1-carboxylate** is limited, the following table summarizes key physical and chemical properties based on available information and predictions for closely related structures.

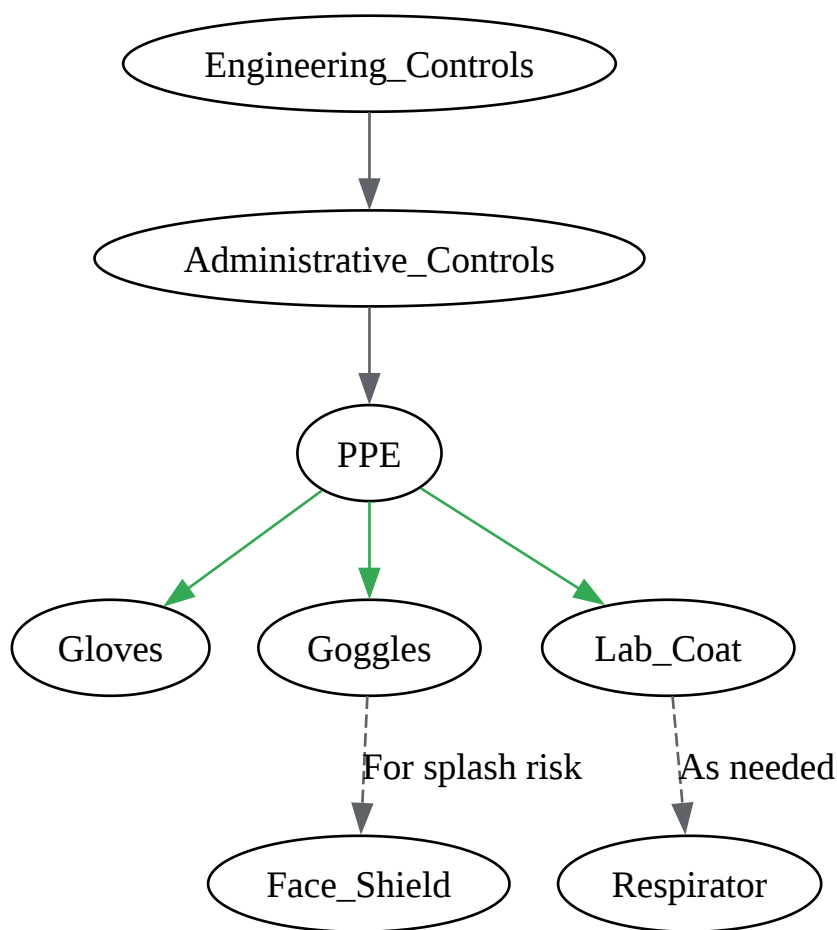
Property	Value	Source/Analogue
Molecular Formula	C <sub>14</sub> H <sub>18</sub> BrNO <sub>2</sub>	Sigma-Aldrich
Molecular Weight	312.20 g/mol	Manchester Organics
Appearance	Likely a solid or oil	General knowledge of similar compounds
Solubility	Expected to be soluble in organic solvents like dichloromethane, chloroform, and ethyl acetate. Low solubility in water.	General chemical principles

## Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risk of exposure and ensure the stability of the compound.

## Personal Protective Equipment (PPE)

A comprehensive assessment of personal protective equipment is essential.



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## Handling Procedures

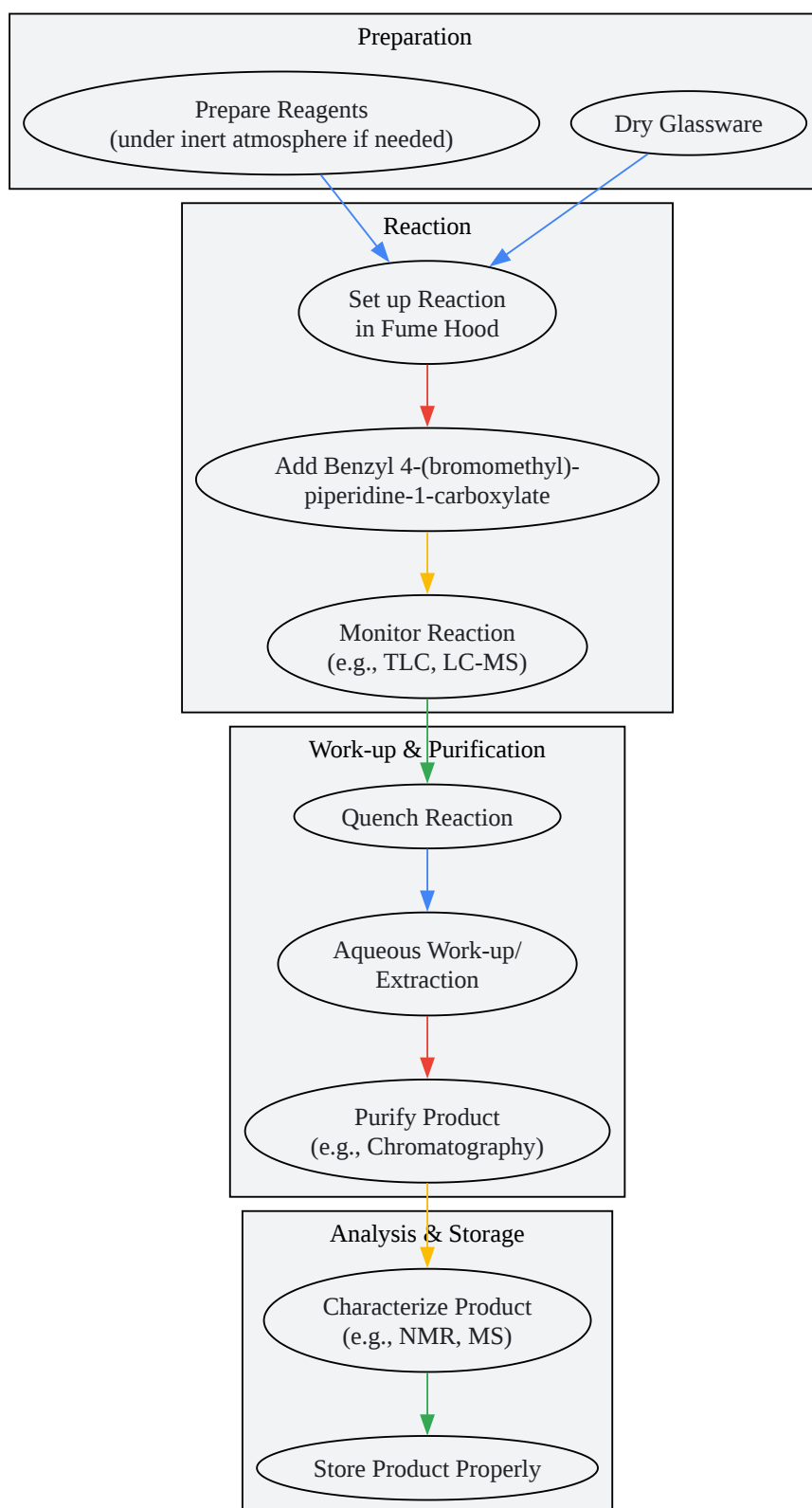
- Ventilation: Always handle **Benzyl 4-(bromomethyl)piperidine-1-carboxylate** in a well-ventilated area, preferably within a chemical fume hood.
- Avoid Contact: Prevent all personal contact, including inhalation of dust or vapors and direct contact with skin and eyes.[1][2]
- Hygiene: Wash hands thoroughly with soap and water after handling.[2] Do not eat, drink, or smoke in the laboratory.
- Clothing: Wear appropriate protective clothing. Contaminated work clothes should be laundered separately before reuse.[1]

## Storage

- Container: Keep the container tightly sealed when not in use.[\[3\]](#)
- Conditions: Store in a cool, dry, and well-ventilated area away from incompatible materials.
- Incompatibilities: Avoid contact with strong oxidizing agents, strong bases, and moisture.

## Experimental Protocols: General Guidance

While specific experimental protocols for **Benzyl 4-(bromomethyl)piperidine-1-carboxylate** are not readily available in the searched literature, general procedures for handling similar reagents in organic synthesis can be adapted. The following provides a generalized workflow for a substitution reaction.



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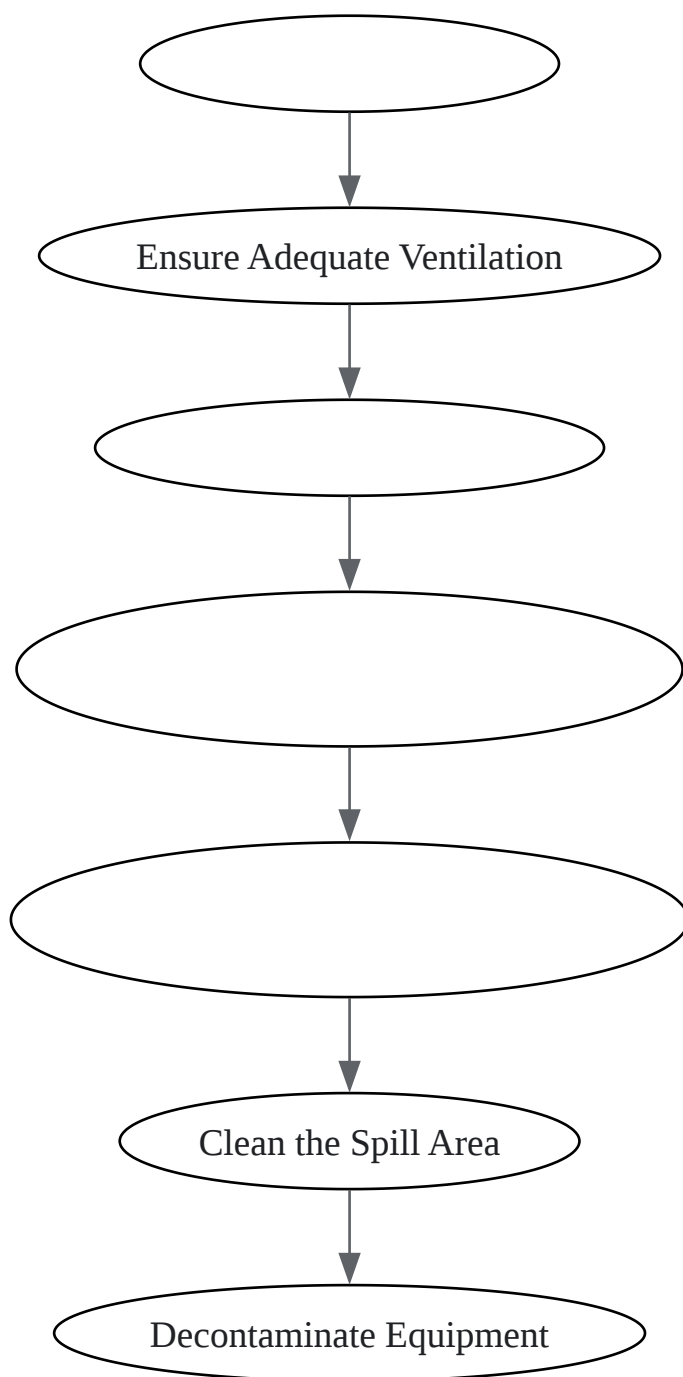
## First-Aid Measures

In the event of exposure, immediate action is crucial.

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. <a href="#">[4]</a>
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists. <a href="#">[4]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Wash out the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. <a href="#">[5]</a>

## Spill and Disposal Procedures

### Spill Response



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## Waste Disposal

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Arrange for disposal as special waste by a licensed disposal company.<sup>[4]</sup>



## Toxicological Information

No specific toxicological data for **Benzyl 4-(bromomethyl)piperidine-1-carboxylate** was found. The information below is based on the anticipated hazards of structurally similar compounds.

- **Acute Effects:** Expected to be harmful if swallowed. May cause irritation to the skin, eyes, and respiratory system upon contact or inhalation.
- **Chronic Effects:** The long-term toxicological properties have not been investigated. As with many alkylating agents, prolonged or repeated exposure should be avoided.

## Conclusion

**Benzyl 4-(bromomethyl)piperidine-1-carboxylate** is a valuable research chemical that requires careful and informed handling. Due to the lack of a specific Safety Data Sheet, a cautious approach based on the known hazards of similar compounds is paramount. Researchers, scientists, and drug development professionals must utilize appropriate engineering controls, personal protective equipment, and adhere to strict handling protocols to ensure a safe working environment. A thorough risk assessment should always precede any new experimental work with this compound.

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## References

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